

# Application Notes and Protocols: SEM Analysis of the Panavia TC-Dentin Interface

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## Compound of Interest

Compound Name: *Panavia TC*

Cat. No.: *B1179519*

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These application notes provide a detailed guide for the scanning electron microscope (SEM) analysis of the interface between **Panavia TC** dental cement and dentin. The protocols outlined below are compiled from various studies and manufacturer instructions to ensure a comprehensive approach to sample preparation and imaging.

## Quantitative Data Summary

The following table summarizes shear bond strength data for various Panavia resin cements to dentin, providing a comparative overview. Please note that direct quantitative data for a product specifically named "**Panavia TC**" is not available in the reviewed literature; the data presented is for Panavia products that come in a "Tooth Color" (TC) shade, such as Panavia F 2.0 and Panavia 21.

Resin Cement	Substrate	Bond Strength (MPa)	Test Conditions	Source
Panavia 21	Human Dentin	13.4 ± 2.9	24-hour water storage	[1]
Panavia 21	Human Dentin	11.1 ± 2.8	24-hour water storage with thermocycling	[1]
Panavia 21	Human Dentin	14.9 ± 2.6	24-hour water storage	[1]
Panavia 21	Human Dentin	11.3 ± 2.8	24-hour water storage with thermocycling	[1]
Panavia V5	Human Dentin	21	Self-cure mode	[2][3]
Panavia (unspecified)	Human Dentin	2.68 ± 1.45	24-hour	[4]

## Experimental Protocols

### Panavia F 2.0 TC Application Protocol (Self-Etch Technique)

This protocol is based on the manufacturer's instructions for Panavia F 2.0, a dual-cure, self-etching resin cement containing the MDP monomer.[5][6][7]

Materials:

- Panavia F 2.0 A paste (TC shade)[5][6]
- Panavia F 2.0 B paste[5][6]
- ED Primer II Liquid A and Liquid B[5][6]
- Mixing pad and spatula[5]

- Disposable brush tips[5]
- Extracted human third molars (or other suitable substrate)
- Dental curing light

#### Procedure:

- **Tooth Preparation:** Prepare a flat dentin surface on the extracted tooth by grinding with 600-grit SiC paper under water cooling.
- **Primer Preparation:** Dispense one drop each of ED Primer II Liquid A and Liquid B onto a mixing dish and mix thoroughly.[8]
- **Primer Application:** Apply the mixed primer to the prepared dentin surface and leave for 30 seconds.[9]
- **Drying:** Gently air dry the primed surface.
- **Cement Mixing:** Dispense equal amounts of Panavia F 2.0 A and B pastes onto a mixing pad and mix for a minimum of 20 seconds.[9]
- **Cement Application:** Apply the mixed cement to the primed dentin surface.
- **Light Curing:** Light cure the cement for 20 seconds per surface using a dental curing light. For areas inaccessible to light, the cement will self-cure.[9]
- **Storage:** Store the bonded specimen in water at 37°C for 24 hours before proceeding with SEM sample preparation.

## SEM Sample Preparation Protocol

This protocol outlines the steps for preparing the bonded tooth sample for SEM analysis to visualize the resin-dentin interface.

#### Materials:

- Bonded tooth specimen

- Diamond saw
- Silicon carbide papers (600, 800, 1200-grit)
- Diamond pastes (3, 1, 0.25  $\mu\text{m}$ )
- 0.1 M Hydrochloric acid
- 1% Sodium hypochlorite solution
- Ethanol (ascending grades: 50%, 70%, 90%, 100%)
- Hexamethyldisilazane (HMDS)
- Aluminum stubs
- Sputter coater with gold-palladium target

#### Procedure:

- Sectioning: Section the bonded tooth longitudinally through the center of the restoration using a slow-speed diamond saw under water cooling to expose the resin-dentin interface.
- Polishing: Polish the sectioned surface with a series of waterproof silicon carbide papers (600, 800, and 1200-grit) under running water. Further polish the surface using diamond pastes of decreasing grit size (3, 1, and 0.25  $\mu\text{m}$ ).[\[10\]](#)
- Acid Etching and Deproteinization: To reveal the hybrid layer, immerse the polished specimen in 0.1 M hydrochloric acid for 90 seconds, followed by immersion in 1% sodium hypochlorite for 10 minutes.[\[10\]](#)
- Dehydration: Dehydrate the specimen in ascending grades of ethanol (e.g., 50%, 70%, 90% for 15 minutes each, followed by 100% for 30 minutes).[\[10\]](#)
- Drying: Transfer the specimen to HMDS and allow it to air-dry for 10 minutes.[\[10\]](#)
- Mounting: Mount the dried specimen on an aluminum SEM stub with conductive carbon tape.

- Sputter Coating: Sputter-coat the specimen with a thin layer of gold-palladium (approximately 20 nm) to ensure conductivity.[10]
- SEM Imaging: Observe the prepared specimen under a scanning electron microscope at various magnifications (e.g., 3000x for general interface evaluation and 10,000x for detailed features).[10] It is recommended to use a low-vacuum SEM to minimize crack formation in the samples.[11]

## Visualizations

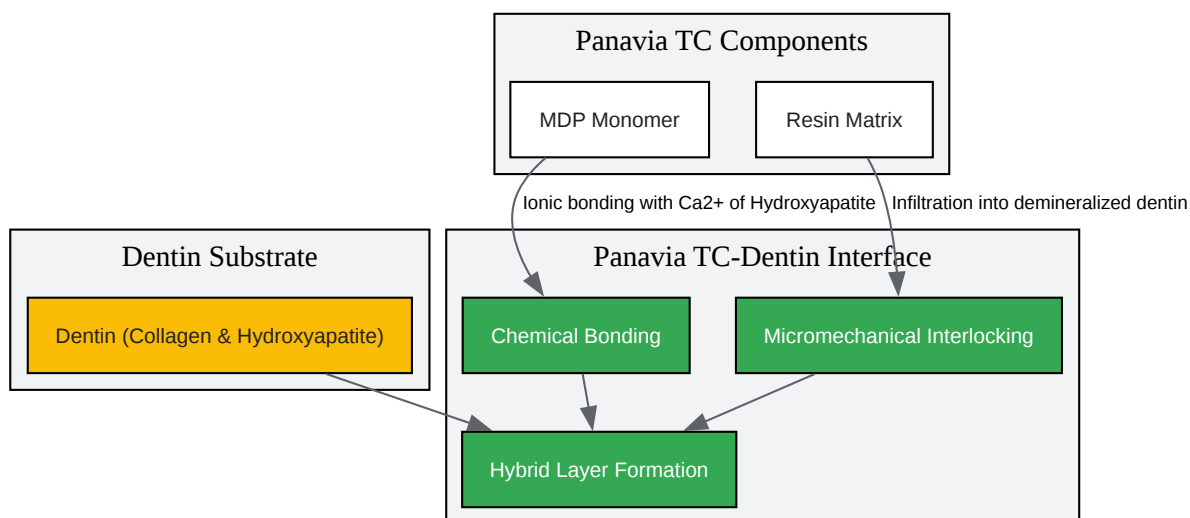
### Panavia TC-Dentin Interface Preparation Workflow



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Caption: Experimental workflow for SEM analysis of the **Panavia TC**-dentin interface.

### Panavia TC Bonding Mechanism



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Caption: Bonding mechanism of **Panavia TC** to dentin.

Note on Signaling Pathways: Based on the conducted literature search, there is no specific information available regarding the modulation of cellular signaling pathways at the **Panavia TC**-dentin interface. Research in this area is limited, and the primary focus of existing studies is on the physicochemical and mechanical aspects of the bond.

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